

triphenylgermane basic reactivity and characteristics

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Compound Focus: Triphenylgermane

CAS No.: 2816-43-5

Cat. No.: S1905349

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Core Characteristics of Triphenylgermane

Property	Specification
CAS Number	2816-43-5 [1] [2]
Molecular Formula	$C_{18}H_{16}Ge$ / $(C_6H_5)_3GeH$ [1] [2]
Molecular Weight	304.96 g/mol [1] [2]
Appearance	White to off-white or pale yellow powder or crystals [1] [2]
Melting Point	40 - 43 °C [1] [2]
Purity	≥ 95% [1]
Storage Conditions	Store at room temperature [1]

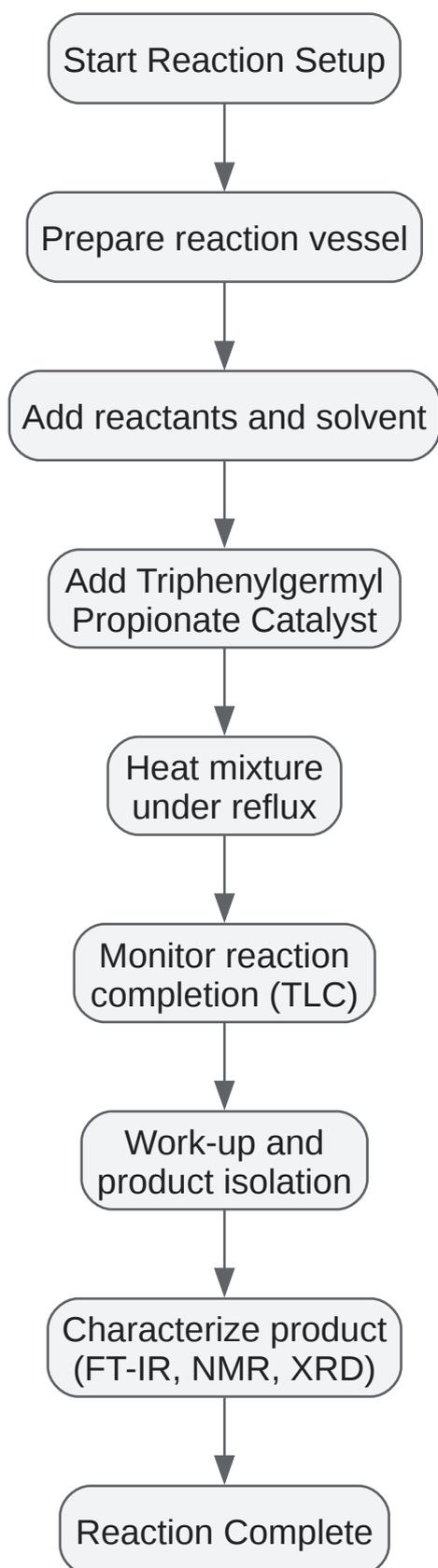
Reactivity and Applications Profile

Triphenylgermane functions as a **catalyst** and **precursor** in synthetic and materials chemistry.

- **Catalytic Application: Triphenylgermane**, in the form of **triphenylgermyl propionate**, effectively catalyzes the one-pot, multicomponent synthesis of dihydropyrimidin-2(1H)-thione derivatives (a modified Biginelli reaction). This method offers advantages of **excellent yield and shorter reaction times** [3].
- **Role in Synthesis and Materials:** It is widely utilized as a research chemical in:
 - **Organometallic Chemistry:** Serving as a precursor for other organometallic compounds [1].
 - **Material Science:** Investigated for developing new materials with tailored properties and used in the production of germanium-based semiconductors [1].
 - **Pharmaceutical Research:** Its potential is being explored in drug formulation and targeting specific biological pathways [1].

Experimental and Handling Considerations

- **Stability and Handling: Triphenylgermane** exhibits **low hydrolytic sensitivity**, meaning it does not readily react with water under neutral conditions [2]. This property facilitates handling in various experimental setups.
- **Catalytic Reaction Protocol:** An example protocol for its use as a catalyst is summarized below. The diagram illustrates the workflow for synthesizing dihydropyrimidin-2(1H)-thione derivatives.



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Workflow for the catalytic synthesis using **triphenylgermane**

Key Steps:

- **Reaction Setup:** Combine the carbonyl compound, thiourea, and solvent in a round-bottom flask.
- **Catalyst Addition:** Add a catalytic amount of triphenylgermyl propionate.
- **Reaction Execution:** Heat the mixture with stirring under reflux conditions for a defined period (reaction times are generally short).
- **Product Isolation:** After completion, cool the mixture and isolate the product via filtration or work-up.
- **Characterization:** Characterize the final product using spectroscopic techniques (FT-IR, Multinuclear NMR) and potentially single-crystal XRD [3].

Key Characteristics Summary

- **Versatile Reagent: Triphenylgermane** is a valuable compound in research, functioning both as a catalyst and a synthetic precursor.
- **Proven Catalytic Efficiency:** It demonstrates high efficacy in facilitating multicomponent reactions, leading to good yields of heterocyclic products.
- **Broad Applicability:** Its utility spans several fields, including organometallic chemistry, materials science (notably semiconductors), and pharmaceutical research.
- **Practical Handling:** The compound's stability under neutral conditions and at room temperature makes it relatively straightforward to handle in a laboratory setting.

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References

1. Triphenylgermanium hydride [chemimpex.com]
2. | 2816-43-5 TRIPHENYLGEMANE [chemicalbook.com]
3. A one-pot multicomponent facile synthesis of... [pubs.rsc.org]

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